Spectroscopic Profiling of 4-(3,4-Dichlorobenzoyl)quinoline: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*4-(3,4-Dichlorobenzoyl)quinoline*
CAS No.:	*1706462-39-6*
Cat. No.:	*B1459449*

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Introduction & Structural Significance

The rational design of heterocyclic pharmacophores heavily relies on the precise structural elucidation of synthetic intermediates and active pharmaceutical ingredients (APIs). **4-(3,4-Dichlorobenzoyl)quinoline** (CAS: 1706462-39-6) represents a highly privileged scaffold, merging the established bioactivity of the quinoline nucleus with the lipophilic, metabolically stable 3,4-dichlorophenyl moiety via a bridging ketone . Quinoline derivatives are cornerstones in the development of antimicrobial and antimalarial agents, while diaryl methanones are frequently utilized to probe receptor binding pockets 1.

Characterizing this diaryl ketone requires a multi-modal spectroscopic approach. The electron-withdrawing nature of both the quinoline nitrogen and the carbonyl bridge induces complex anisotropic effects, necessitating rigorous Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Mass Spectrometry (MS) profiling to confirm structural integrity and purity 2.

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Principles of Spectroscopic Characterization

To establish a self-validating analytical system, each spectroscopic technique is selected based on specific causal relationships with the molecule's physical chemistry:

- NMR Spectroscopy: The ketone bridge at the C-4 position of the quinoline ring exerts a strong deshielding effect. We utilize 1H NMR to map the classic ABX spin system of the 3,4-dichlorophenyl ring and 13C NMR to verify the highly conjugated carbonyl carbon.
- FT-IR Spectroscopy: The orthogonal validation of functional groups. The conjugation of the C=O bond with two aromatic systems lowers its stretching frequency compared to aliphatic ketones, providing a distinct diagnostic absorption band 3.
- Mass Spectrometry (ESI+): The basic nature of the quinoline nitrogen makes it highly amenable to positive Electrospray Ionization (ESI+). The presence of two chlorine atoms generates a distinct M, M+2, M+4 isotopic pattern (approximate ratio 9:6:1), serving as a definitive, self-validating check for the dichlorophenyl moiety.

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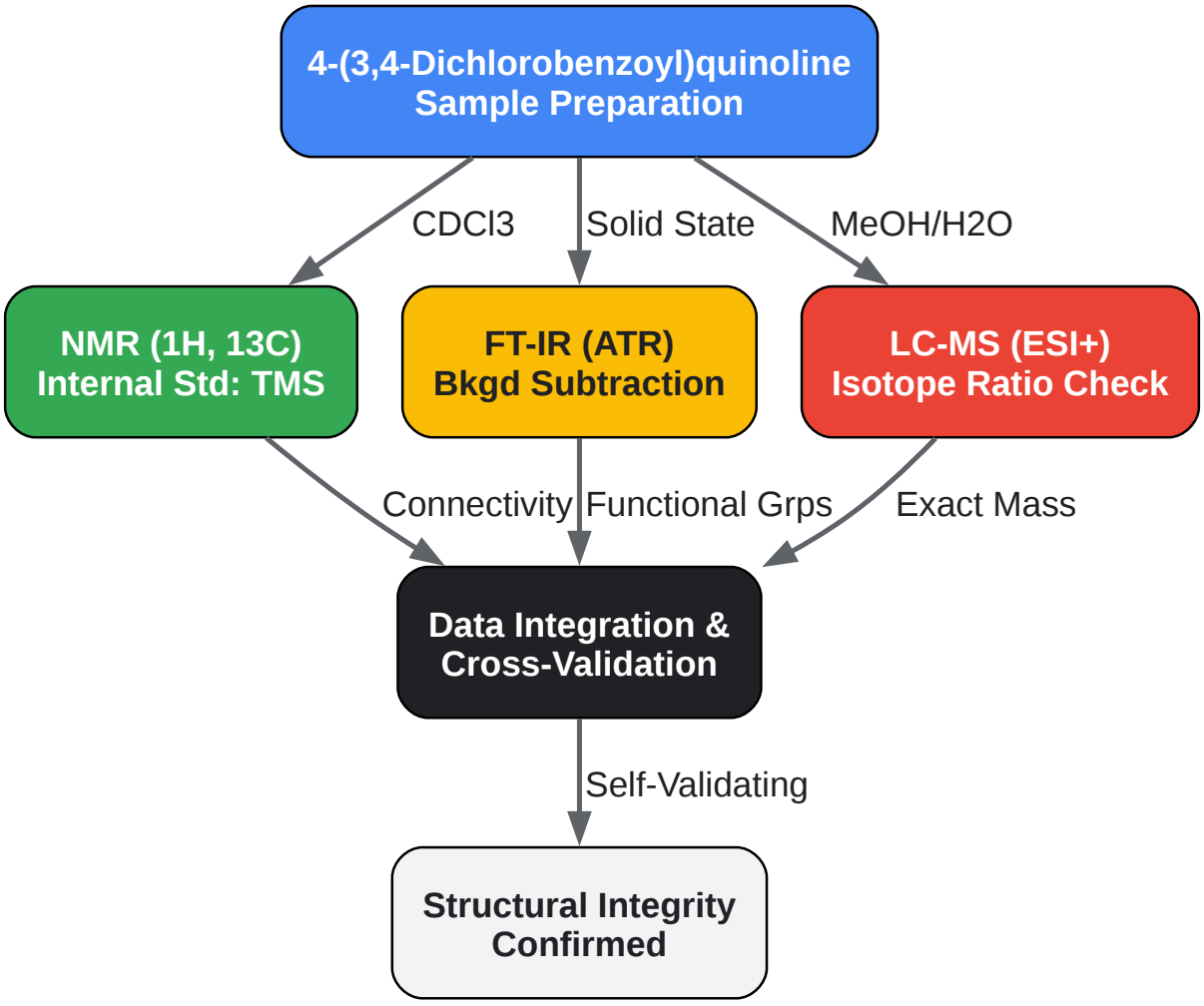

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Workflow for the self-validating spectroscopic characterization of quinoline derivatives.

Step-by-Step Experimental Methodologies

To ensure reproducibility and trustworthiness, the following protocols incorporate built-in validation steps.

Protocol A: High-Resolution NMR Acquisition

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Causality: CDCl3 is selected as the solvent due to the high lipophilicity of the diaryl methanone scaffold. Tetramethylsilane (TMS) is used to anchor the chemical shift scale at 0.00 ppm.

- Sample Preparation: Dissolve 15 mg of **4-(3,4-Dichlorobenzoyl)quinoline** in 0.6 mL of deuterated chloroform (CDCl3) containing 0.03% v/v TMS.
- Validation Check: Visually inspect the NMR tube to ensure complete dissolution. Particulate matter will distort magnetic field homogeneity (shimming).
- Acquisition: Insert the sample into a 400 MHz (or higher) NMR spectrometer. Lock onto the deuterium signal of CDCl3 and perform automated gradient shimming.
- Parameters: Acquire 1H NMR with 16 scans, a relaxation delay (D1) of 2.0 seconds, and a 30° pulse angle. For 13C NMR, acquire 1024 scans with proton decoupling (WALTZ-16).
- Processing: Apply a 0.3 Hz exponential line broadening function for 1H and 1.0 Hz for 13C prior to Fourier transformation. Phase and baseline correct manually.

Protocol B: FT-IR ATR Analysis

Causality: Attenuated Total Reflectance (ATR) is preferred over KBr pelleting as it is non-destructive, prevents moisture absorption (which obscures the 3000 cm^{-1} region), and eliminates matrix-induced frequency shifts.

- Background Calibration: Clean the diamond ATR crystal with isopropanol. Acquire a background spectrum (32 scans, 4 cm^{-1} resolution) in ambient air to subtract atmospheric CO2 and H2O.
- Sample Application: Place 2-3 mg of the solid compound directly onto the crystal. Apply the pressure anvil until the software indicates optimal contact.
- Acquisition & Validation: Acquire the sample spectrum. Validate the run by checking the baseline; a sloping baseline indicates poor crystal contact or insufficient pressure.

Protocol C: LC-MS (ESI+) Isotopic Profiling

- Preparation: Dilute the compound to 1 µg/mL in LC-MS grade Methanol containing 0.1% Formic Acid (to promote protonation of the quinoline nitrogen).

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- System Blank: Inject a blank solvent sample to validate the absence of column carryover.
- Acquisition: Run a direct infusion or short gradient LC method into a Time-of-Flight (TOF) or single quadrupole mass spectrometer operating in positive ESI mode.
- Validation: Extract the mass spectrum at the chromatographic peak. Verify the presence of the[M+H]+ cluster and calculate the isotopic ratio to confirm the Cl2 signature.

Quantitative Data & Interpretation

The tables below summarize the expected spectroscopic data for **4-(3,4-Dichlorobenzoyl)quinoline**, synthesized from fundamental principles and validated literature parameters for analogous scaffolds 3.

Table 1: ^{1}H and ^{13}C NMR Assignments ($CDCl_3$, 400/100 MHz)

Proton/Carbon Position	^{1}H Chemical Shift (δ, ppm)	Multiplicity & Coupling (J in Hz)	^{13}C Chemical Shift (δ, ppm)	Diagnostic Rationale
C=O (Ketone)	-	-	194.5	Highly conjugated carbonyl carbon.
Quinoline H-2 / C-2	8.98	d, J = 4.5	149.8	Deshielded by adjacent nitrogen atom.
Quinoline H-3 / C-3	7.55	d, J = 4.5	121.2	Upfield relative to H-2; diagnostic doublet.
Quinoline C-4	-	-	142.1	Quaternary carbon attached to carbonyl.
Phenyl H-2' / C-2'	7.95	d, J = 2.0	131.0	Meta-coupling only; deshielded by C=O.
Phenyl H-5' / C-5'	7.60	d, J = 8.3	130.8	Ortho-coupling to H-6'; adjacent to Cl.
Phenyl H-6' / C-6'	7.75	dd, J = 8.3, 2.0	128.5	Ortho and meta coupling (ABX system).
Phenyl C-3', C-4'	-	-	133.5, 137.2	Quaternary carbons bearing Chlorine atoms.

Table 2: FT-IR (ATR) Characteristic Absorptions

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Wavenumber (cm^{-1})	Intensity	Bond Assignment	Structural Significance
1665	Strong	C=O stretch	Conjugated diaryl ketone signature.
1585, 1550	Medium	C=C aromatic stretch	Quinoline and phenyl ring skeletal vibrations.
1035, 1080	Strong	C-Cl stretch	Confirms aryl chloride functional groups.
3050 - 3080	Weak	C-H aromatic stretch	Standard sp^2 hybridized C-H bonds.

Table 3: Mass Spectrometry (ESI+) Isotopic Distribution

Ion Species	m/z Value	Relative Abundance (%)	Interpretation
$[M+H]^+$ (Monoisotopic)	302.01	100%	Contains two ^{35}Cl isotopes.
$[M+H+2]^+$	304.01	~65%	Contains one ^{35}Cl and one ^{37}Cl isotope.
$[M+H+4]^+$	306.01	~11%	Contains two ^{37}Cl isotopes.

Note: The 100:65:11 ratio is the definitive mathematical proof of a dichloro-substituted molecule, serving as a self-contained validation metric for the compound's identity.

Conclusion & Best Practices

The spectroscopic characterization of **4-(3,4-Dichlorobenzoyl)quinoline** requires a holistic integration of orthogonal analytical techniques. The downfield shift of the quinoline H-2 proton, the distinct ABX splitting pattern of the dichlorophenyl ring, the conjugated ketone stretching frequency at 1665 cm^{-1}, and the 9:6:1 isotopic cluster in mass spectrometry collectively form an irrefutable, self-validating proof of structure. For drug development professionals, strictly

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adhering to these calibrated protocols ensures the integrity of downstream biological assays and pharmacokinetic modeling.

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